

# Proper Disposal Procedures for Everolimus-d4

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## Compound of Interest

Compound Name: Everolimus-d4

Cat. No.: B10778681

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This guide provides essential safety and logistical information for the proper disposal of **Everolimus-d4**, a deuterated internal standard used in research and development. Given that the toxicological properties of **Everolimus-d4** have not been thoroughly investigated, it is imperative to handle and dispose of it with the same precautions as its non-deuterated parent compound, Everolimus, which is a potent immunosuppressant and anti-cancer agent.[1][2]

## Hazard Assessment and Safety Precautions

Everolimus is suspected of causing cancer, damaging fertility or the unborn child, and causing organ damage through prolonged or repeated exposure.[3] It is also harmful to aquatic life with long-lasting effects.[3] While **Everolimus-d4** is intended for research and is not bioactive in the same way, the core molecule's hazards must be respected.[4] Deuterium itself is a stable, non-radioactive isotope of hydrogen and is generally considered to have low toxicity.[5][6] However, the chemical and toxicological properties of **Everolimus-d4** are dictated by the parent molecule.

Personal Protective Equipment (PPE) is mandatory when handling **Everolimus-d4** waste.

- Gloves: Double glove with nitrile or latex gloves.[7]
- Eye Protection: Wear safety glasses or chemical safety goggles.[8]
- Lab Coat: A lab coat or other protective clothing is required to prevent skin exposure.[7][8]
- Respiratory Protection: If handling the powder form outside of a certified chemical fume hood, a NIOSH-approved respirator (e.g., N100) should be used.[7]

## Waste Characterization and Segregation

Due to the hazardous nature of the parent compound, **Everolimus-d4** waste must be treated as hazardous pharmaceutical waste. It should not be disposed of down the drain or in regular solid waste.<sup>[9][10]</sup>

Key Steps for Segregation:

- Identify all waste streams: This includes pure **Everolimus-d4**, solutions containing it, contaminated consumables (e.g., pipette tips, vials, gloves), and grossly contaminated PPE.
- Use designated containers: All **Everolimus-d4** waste must be collected in a dedicated, properly labeled hazardous waste container.
- Avoid mixing: Do not mix **Everolimus-d4** waste with other waste streams, such as biohazardous waste or non-hazardous lab trash.

## Step-by-Step Disposal Protocol

Step 1: Container Selection and Labeling

- Select a leak-proof, sealable container compatible with the waste type (e.g., a rigid plastic container for solids, a glass or plastic bottle for liquids).
- Label the container clearly with "Hazardous Waste," the chemical name "**Everolimus-d4**," and any associated hazards (e.g., "Toxic," "Suspected Carcinogen").

Step 2: Waste Collection

- Solid Waste: Place all contaminated items such as unused powder, weighing papers, contaminated gloves, and plasticware directly into the labeled hazardous waste container.
- Liquid Waste: If **Everolimus-d4** is in a solvent (e.g., acetonitrile), collect it in a designated hazardous liquid waste container. Note the solvent and estimated concentration on the label.
- Empty Containers: Empty vials that once held **Everolimus-d4** should also be disposed of as hazardous waste.<sup>[7]</sup>

### Step 3: On-site Storage

- Keep the hazardous waste container sealed when not in use.
- Store the container in a designated, secure satellite accumulation area within the laboratory.
- Ensure the storage area is away from incompatible materials.

### Step 4: Final Disposal

- Arrange for the pickup and disposal of the waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Hazardous pharmaceutical waste is typically disposed of via high-temperature incineration at a permitted facility.<sup>[10][11]</sup>
- Ensure all required documentation, such as a hazardous waste manifest, is completed accurately.

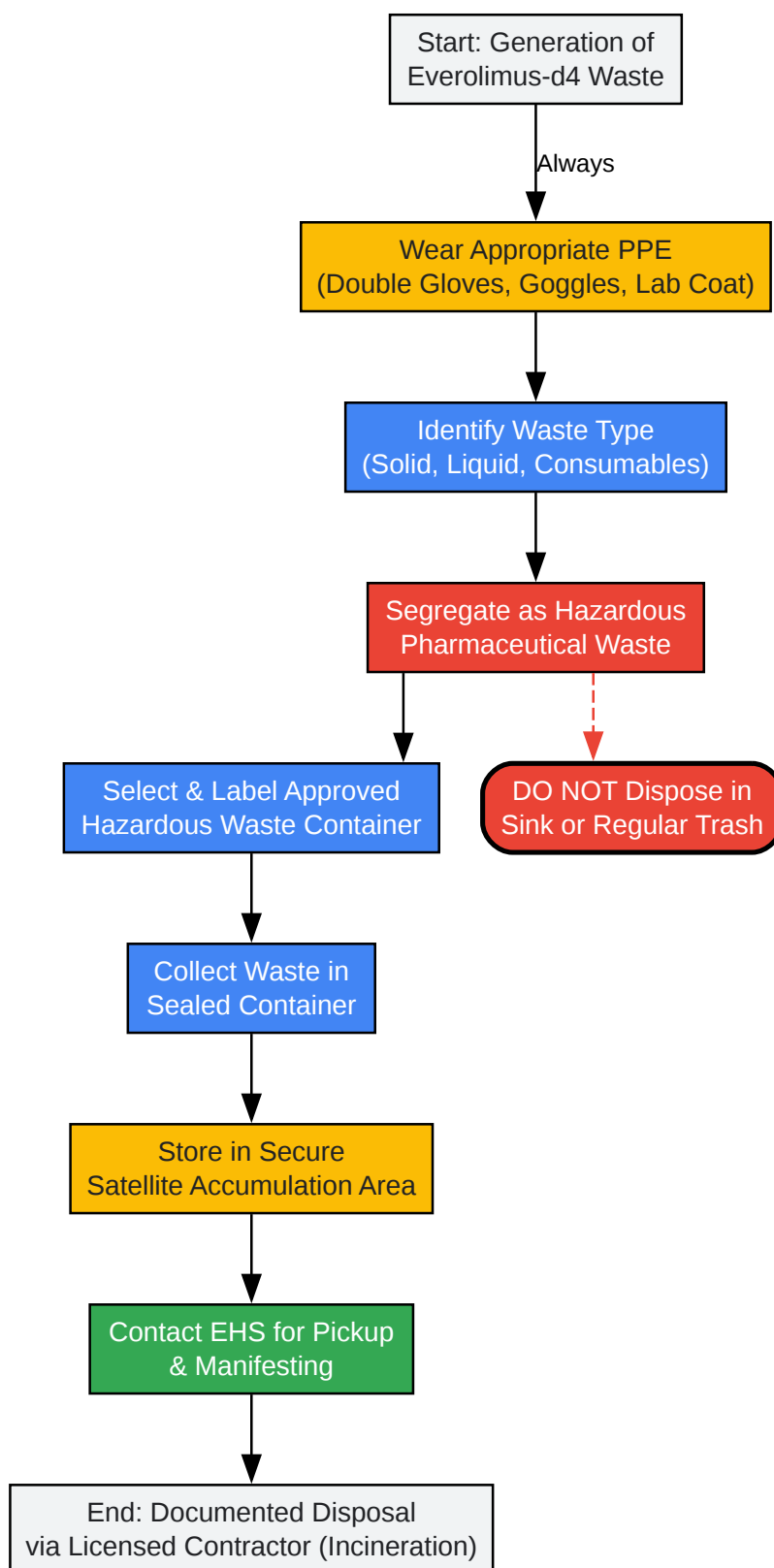
## Data Summary for Handling and Disposal

The following table summarizes key information for **Everolimus-d4** relevant to its safe handling and disposal.

Property	Data	Source(s)
Chemical Name	40-O-(2-Hydroxyethyl-d4)rapamycin	[4]
CAS Number	1338452-54-2	[4][12]
Molecular Formula	C <sub>53</sub> H <sub>79</sub> D <sub>4</sub> NO <sub>14</sub>	[4]
Primary Use	Internal standard for quantification of everolimus	[12][13]
Known Hazards (Parent)	Suspected carcinogen, Suspected reproductive toxin, Causes organ damage (repeated exposure), Harmful to aquatic life	[3]
Disposal Classification	Hazardous Pharmaceutical Waste	[10][11][14]
Recommended Disposal	Incineration via a licensed hazardous waste facility	[10][11]
Prohibited Disposal	Do not sewer (flush down the drain) or dispose of in regular trash	[9][10]

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Everolimus-d4** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of **Everolimus-d4**.

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